

separation and purification techniques for oxalyl fluoride

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Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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Oxalyl Fluoride: Core Properties

For researchers, understanding the fundamental properties of a compound is the first step in designing separation and purification protocols. The following table summarizes key data for **oxalyl fluoride**.

Property	Value
Chemical Formula	$C_2F_2O_2$ [1]
Molar Mass	94.017 g/mol [1]
Boiling Point	26.6 °C (79.9 °F; 299.8 K) [1]
Melting Point	-3 °C (27 °F; 270 K) [1]
Common Synthesis Method	Reaction of oxalyl chloride with sodium fluoride [2] [1]

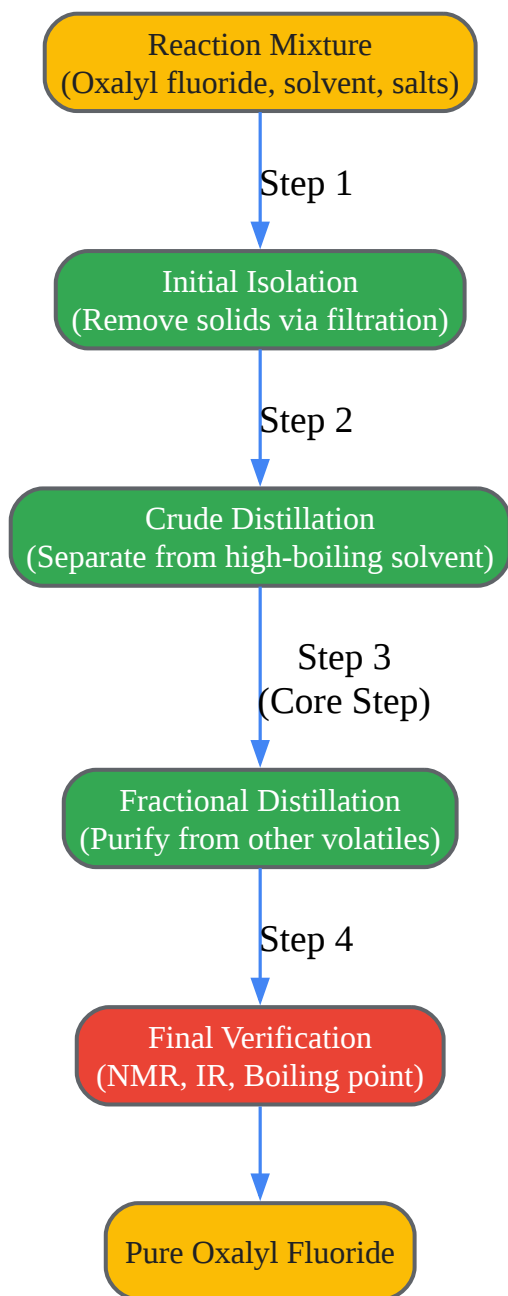
Common Challenges & Troubleshooting

Based on the synthesis method and physical properties, here are potential issues and general guidance.

Issue	Possible Cause	Guidance
Low Product Yield	Incomplete reaction or incorrect fluoride particle size.	Ensure use of finely divided sodium fluoride ($\leq 10\mu\text{m}$) in an aprotic solvent at recommended temperatures (-10°C to 50°C) [2].
Product Purity	Co-distillation of volatile impurities or unreacted starting materials.	The primary purification technique is fractional distillation or precise low-temperature distillation , taking advantage of the compound's low boiling point [1].
Handling and Safety	Incorrect storage leading to decomposition or safety hazards.	No specific storage data found. Apply general best practices for volatile and reactive organofluorine compounds: use sealed systems, proper PPE, and work in a well-ventilated fume hood.

General Purification Workflow

The typical workflow for producing and isolating **oxalyl fluoride** involves synthesis, isolation, and purification, with distillation being the most critical step.



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Expert Recommendations for Researchers

- **Analytical Verification:** Consult historical spectroscopic data for purity confirmation. The infrared and Raman spectra of **oxalyl fluoride** have been fully assigned [3], and its ^{13}C NMR satellites have been analyzed [4].

- **Handling Highly Reactive Reagents:** The synthesis of **oxalyl fluoride** involves handling oxalyl chloride, which is toxic and prone to releasing gas during reactions [5]. Always conduct a thorough hazard analysis before starting experiments.

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